

# Application Notes and Protocols: Silver Hexafluorophosphate as a Catalyst in Chemical Reactions

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## Compound of Interest

Compound Name: Silver hexafluorophosphate

Cat. No.: B1329948

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These application notes provide an overview of the utility of **silver hexafluorophosphate** ( $\text{AgPF}_6$ ) as a versatile catalyst in a range of chemical transformations critical to research and development, including drug discovery. **Silver hexafluorophosphate** is valued for its high reactivity, solubility in organic solvents, and the weakly coordinating nature of its hexafluorophosphate anion.<sup>[1]</sup> This document details protocols for its use in enantioselective sulfimidation, transfer hydrogenation of aldehydes, and site-selective C-H deuteration of heterocycles.

## Enantioselective Sulfimidation of 3-Thiosubstituted 2-Quinolones

**Silver hexafluorophosphate**, in combination with a chiral phenanthroline ligand, catalyzes the enantioselective sulfimidation of 3-thiosubstituted 2-quinolones and 2-pyridones.<sup>[1][2]</sup> This reaction is crucial for the synthesis of chiral sulfimides, which are valuable building blocks in medicinal chemistry. The success of this methodology hinges on the use of a chiral ligand that facilitates a hydrogen bonding interaction, guiding the stereochemical outcome of the reaction. A heteroleptic silver complex, where the silver atom is coordinated to both the chiral ligand and an achiral 1,10-phenanthroline, is proposed as the key intermediate.<sup>[1][2]</sup>

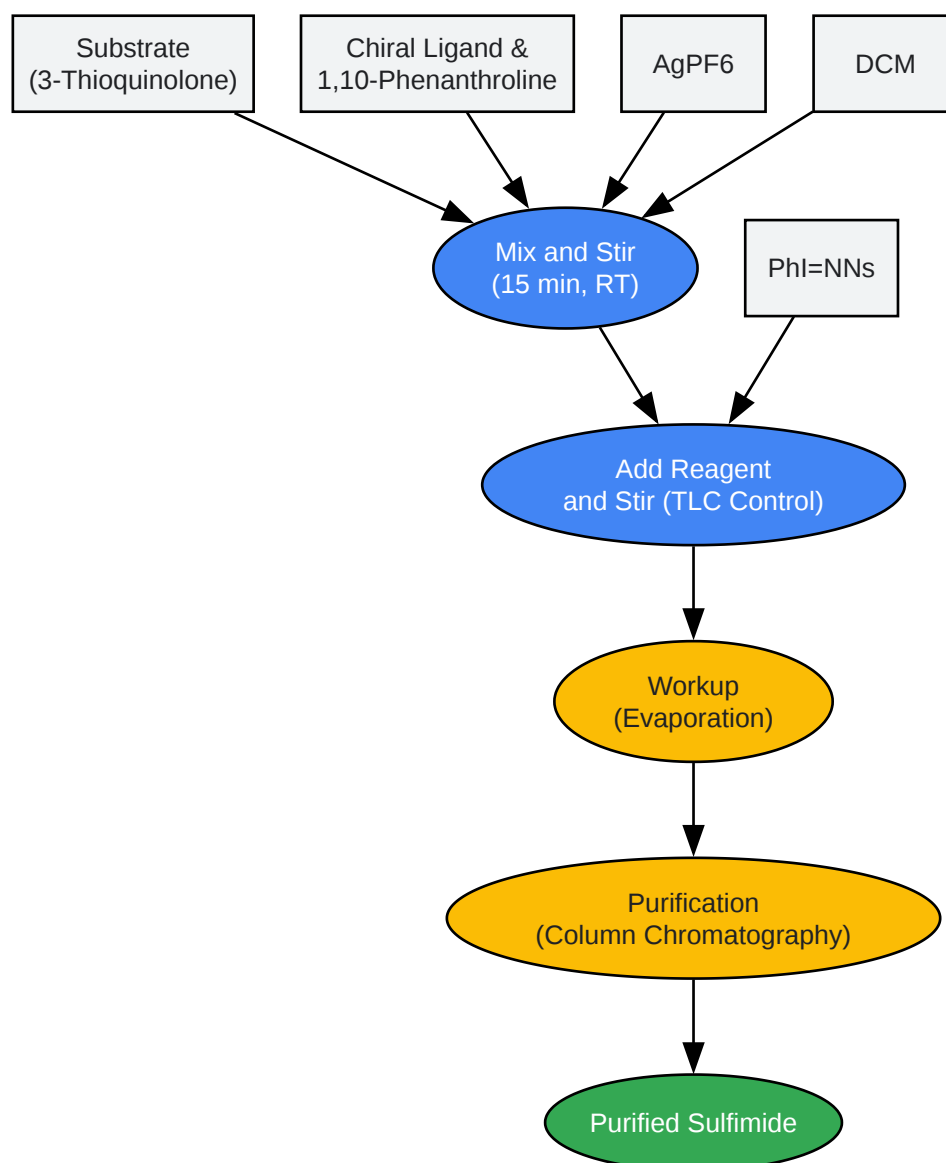
## Quantitative Data Summary

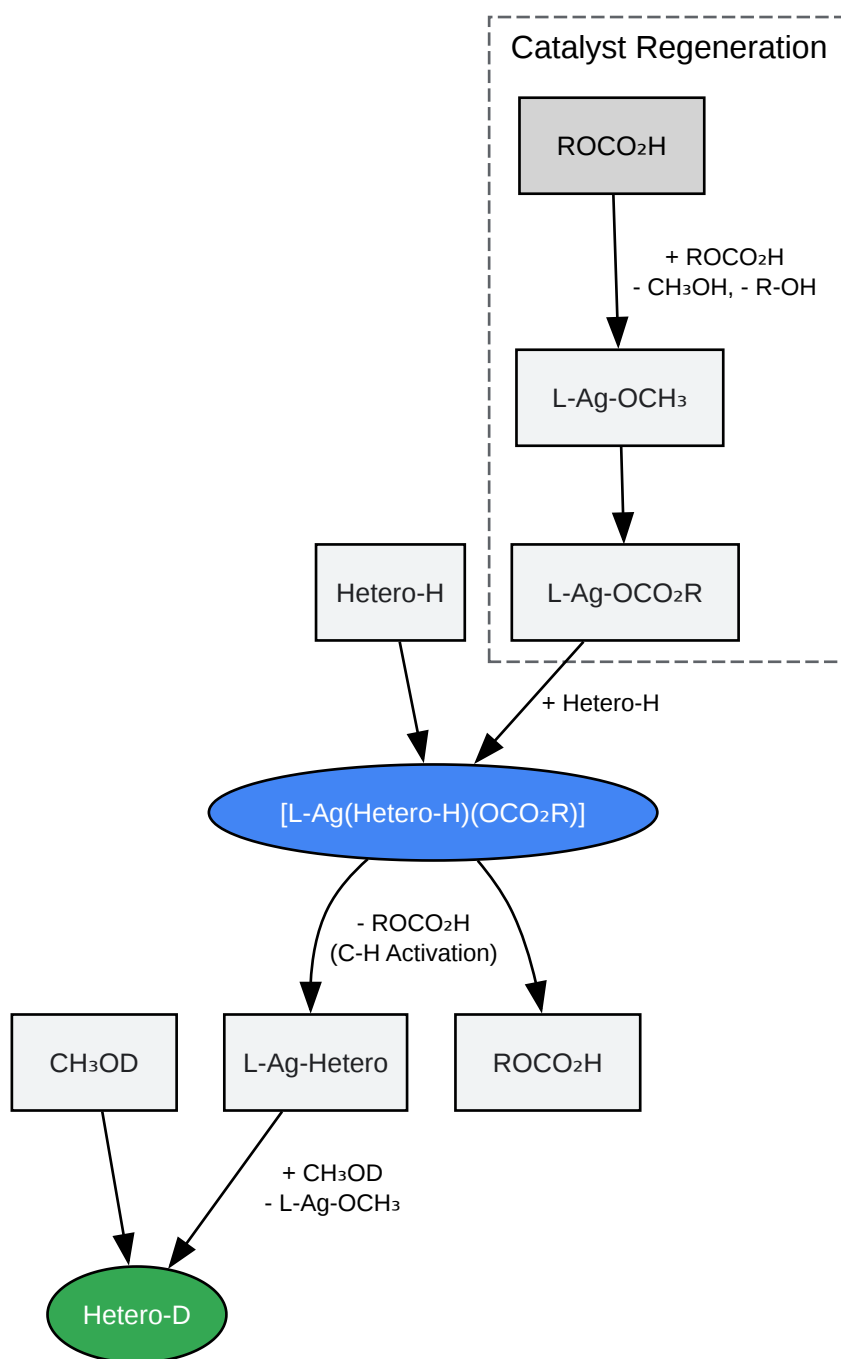
Entry	Substrate	Product	Yield (%) <a href="#">[1]</a> <a href="#">[2]</a>	ee (%) <a href="#">[1]</a> <a href="#">[2]</a>
1	3-(Methylthio)quinolin-2(1H)-one	N-(p-Nitrophenylsulfonyl)-S-methyl-S-(2-oxo-1,2-dihydroquinolin-3-yl)sulfimide	95	92
2	3-(Ethylthio)quinolin-2(1H)-one	N-(p-Nitrophenylsulfonyl)-S-ethyl-S-(2-oxo-1,2-dihydroquinolin-3-yl)sulfimide	96	93
3	3-(Isopropylthio)quinolin-2(1H)-one	N-(p-Nitrophenylsulfonyl)-S-isopropyl-S-(2-oxo-1,2-dihydroquinolin-3-yl)sulfimide	99	94
4	3-(Phenylthio)quinolin-2(1H)-one	N-(p-Nitrophenylsulfonyl)-S-phenyl-S-(2-oxo-1,2-dihydroquinolin-3-yl)sulfimide	85	88
5	3-(Methylthio)-1-methylpyridin-2(1H)-one	N-(p-Nitrophenylsulfonyl)-S-methyl-S-(1-methyl-2-oxo-1,2-dihydropyridin-3-yl)sulfimide	78	85

## Experimental Protocol: General Procedure for Enantioselective Sulfimidation

To a solution of the 3-thiosubstituted 2-quinolone (0.10 mmol, 1.0 equiv) in dichloromethane (2.0 mL) is added the chiral phenanthroline ligand (0.006 mmol, 6 mol%), 1,10-phenanthroline (0.005 mmol, 5 mol%), and **silver hexafluorophosphate** (0.005 mmol, 5 mol%). The mixture is stirred at room temperature for 15 minutes. Then, PhI=NNs (p-nitrophenylsulfonyliodide) (0.12 mmol, 1.2 equiv) is added in one portion. The reaction mixture is stirred at room temperature and monitored by TLC. Upon completion, the solvent is removed under reduced pressure, and the residue is purified by flash column chromatography on silica gel to afford the desired sulfimide product.<sup>[1][2]</sup>

## Experimental Workflow





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## References

- 1. epub.uni-regensburg.de [epub.uni-regensburg.de]
- 2. Silver-Catalyzed Enantioselective Sulfimidation Mediated by Hydrogen Bonding Interactions - PMC [pmc.ncbi.nlm.nih.gov]
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